

# Safeguarding Your Research: A Comprehensive Guide to Handling Benzhydrol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzhydrol

Cat. No.: B121723

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the use of **benzhydrol**, ensuring that your work is conducted with the utmost care and protection.

**Key Hazards:** **Benzhydrol** is classified as a hazardous substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[1][2][3]</sup> Adherence to proper safety protocols is crucial to mitigate these risks.

## Personal Protective Equipment (PPE)

When handling **benzhydrol**, a comprehensive suite of personal protective equipment is required to prevent exposure.

### Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.<sup>[1]</sup>
- A face shield may be necessary for additional protection against splashes.<sup>[4]</sup>

### Skin Protection:

- Chemical-resistant gloves, such as nitrile rubber, must be worn.<sup>[2][5]</sup> Always inspect gloves before use and use proper removal techniques to avoid skin contact.

- Wear impervious clothing, such as a lab coat or chemical-resistant suit, to protect the skin.[\[2\]](#)

#### Respiratory Protection:

- Work in a well-ventilated area, such as a fume hood, to minimize the inhalation of dust or vapors.[\[2\]](#)[\[6\]](#)
- If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge (e.g., P1 or N95 for dust) should be used.[\[1\]](#)[\[7\]](#)

## Quantitative Safety Data

A summary of key safety and physical property data for **benzhydrol** is provided in the table below for easy reference.

Parameter	Value	Source
GHS Hazard Statements	H315, H319, H335	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[3]</a>
NFPA 704 Ratings	Health: 2, Flammability: 1, Instability: 0	<a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	65 - 68 °C (149 - 154.4 °F)	<a href="#">[5]</a>
Boiling Point	297 - 298 °C (566.6 - 568.4 °F)	<a href="#">[5]</a>
Flash Point	160 °C (320 °F)	<a href="#">[5]</a>
Water Solubility	0.5 g/L (at 20°C)	<a href="#">[5]</a>
Occupational Exposure Limits	No data available	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocol: Safe Handling of Benzhydrol

The following step-by-step protocol outlines the safe handling of **benzhydrol** in a laboratory setting.

### 1. Preparation and Planning:

- Conduct a thorough risk assessment for the planned experiment.
- Ensure that all necessary PPE is available and in good condition.
- Verify that the fume hood and any other ventilation systems are functioning correctly.
- Locate the nearest eyewash station and safety shower before beginning work.[9]

## 2. Handling Procedure:

- Don the appropriate PPE as specified above.
- Handle **benzhydrol** within a fume hood to control dust and vapors.
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent ignition sources.[1]
- Keep the container tightly closed when not in use.[6]

## 3. Accidental Release Measures:

- In case of a spill, evacuate personnel from the immediate area.
- Remove all sources of ignition.[1]
- Ventilate the area.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[2][10]
- Do not let the chemical enter drains.[2]

## 4. First Aid Measures:

- If on skin: Immediately wash with plenty of soap and water.[5][10] Remove contaminated clothing and wash it before reuse.[3]

- If in eyes: Rinse cautiously with water for several minutes.[1][10] Remove contact lenses if present and easy to do. Continue rinsing.[1][10] Seek medical attention if irritation persists.[3][10]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[1][10]
- If ingested: Do NOT induce vomiting.[10] Rinse mouth with water and seek medical attention.[2]

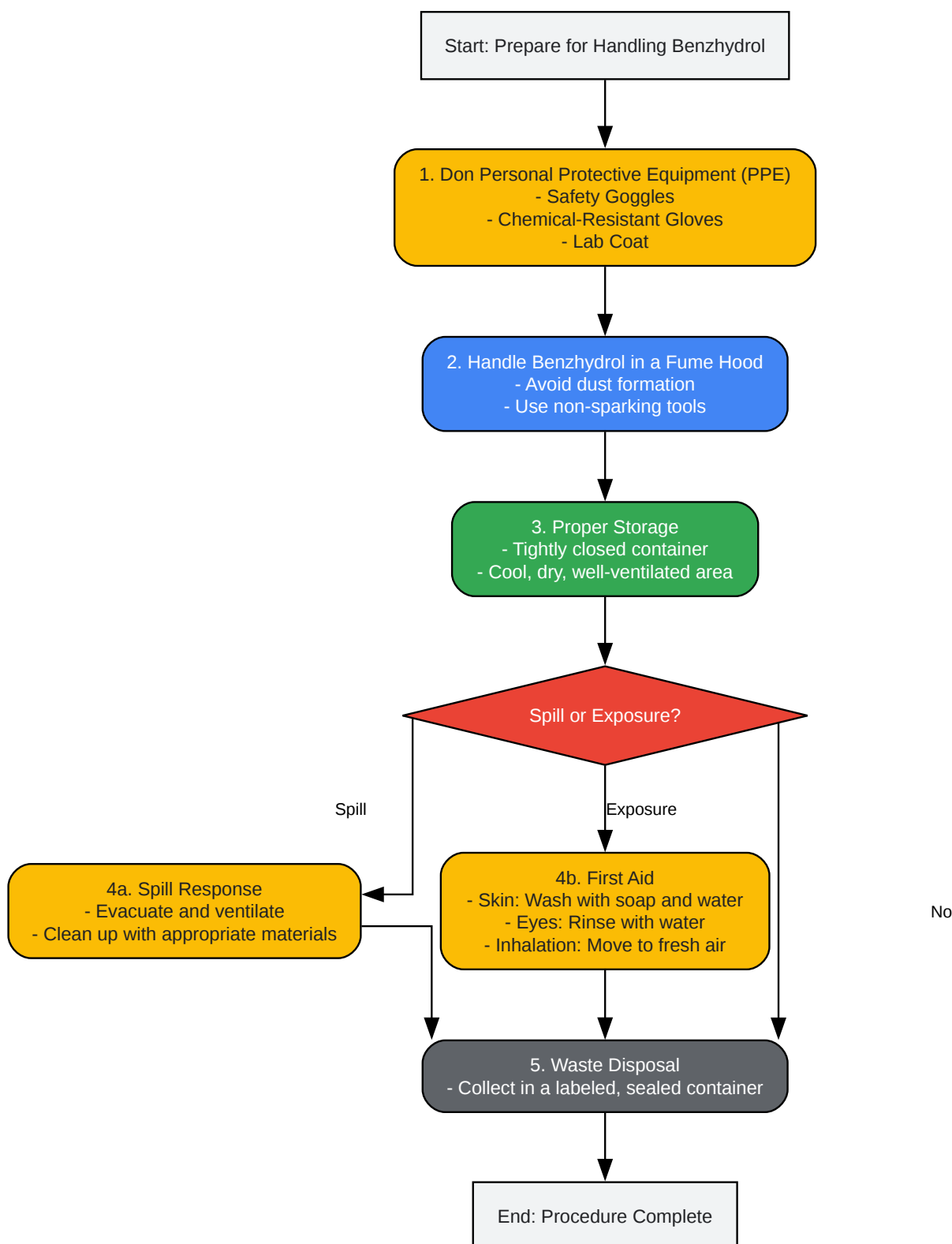
## Operational and Disposal Plans

### Storage:

- Store **benzhydrol** in a cool, dry, and well-ventilated area.[9]
- Keep the container tightly closed and store it away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[9][10]

### Disposal:

- Dispose of **benzhydrol** and any contaminated materials as hazardous waste.[3]
- All disposal activities must be in accordance with local, state, and federal regulations.[3]
- Consider using a licensed professional waste disposal service.[2] One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2][7]



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Caption: Workflow for the safe handling of **benzhydrol**.

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## References

- 1. echemi.com [echemi.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. aksci.com [aksci.com]
- 4. hsa.ie [hsa.ie]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. scribd.com [scribd.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Benzhydrol - Safety Data Sheet [chemicalbook.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. fishersci.com [fishersci.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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